

An In-depth Technical Guide to Methyl 4,4-difluorocyclohexanecarboxylate

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Compound of Interest

Compound Name:	Methyl 4,4-difluorocyclohexanecarboxylate
CAS No.:	882855-71-2
Cat. No.:	B1368299

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Abstract

Methyl 4,4-difluorocyclohexanecarboxylate (CAS No. 121629-14-9) is a pivotal fluorinated building block in contemporary drug discovery and medicinal chemistry.[1][2] The introduction of a geminal difluoro group onto a cyclohexyl scaffold imparts unique stereoelectronic properties that can significantly enhance the metabolic stability, lipophilicity, and binding affinity of bioactive molecules.[3] This technical guide provides a comprehensive analysis of the chemical and physical properties, synthesis, spectral characteristics, and reactivity of **methyl 4,4-difluorocyclohexanecarboxylate**. Authored from the perspective of a senior application scientist, this document aims to equip researchers, chemists, and drug development professionals with the essential knowledge for the effective utilization of this versatile intermediate. We will delve into the causality behind synthetic strategies, provide detailed experimental protocols, and offer insights into the predictable reactivity patterns of this compound, grounding all claims in established chemical principles.

Introduction and Strategic Importance in Drug Discovery

The strategic incorporation of fluorine into drug candidates is a well-established strategy for optimizing pharmacokinetic and pharmacodynamic profiles. The gem-difluoro group, in particular, serves as a valuable bioisostere for a carbonyl group or a hydroxyl-bearing carbon, while offering increased metabolic stability by blocking potential sites of oxidation. **Methyl 4,4-difluorocyclohexanecarboxylate** provides a synthetically accessible entry point to the 4,4-difluorocyclohexyl motif, a structural element present in several advanced drug candidates and approved therapeutics.^[2] Its utility is most pronounced in the synthesis of complex scaffolds, such as spirocyclic proline derivatives, which are of significant interest in modern drug design.^[2] This guide will serve as a technical resource for chemists looking to incorporate this valuable building block into their synthetic programs.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a synthetic intermediate is paramount for its effective handling, purification, and application in subsequent reactions. The key properties of **methyl 4,4-difluorocyclohexanecarboxylate** are summarized below.

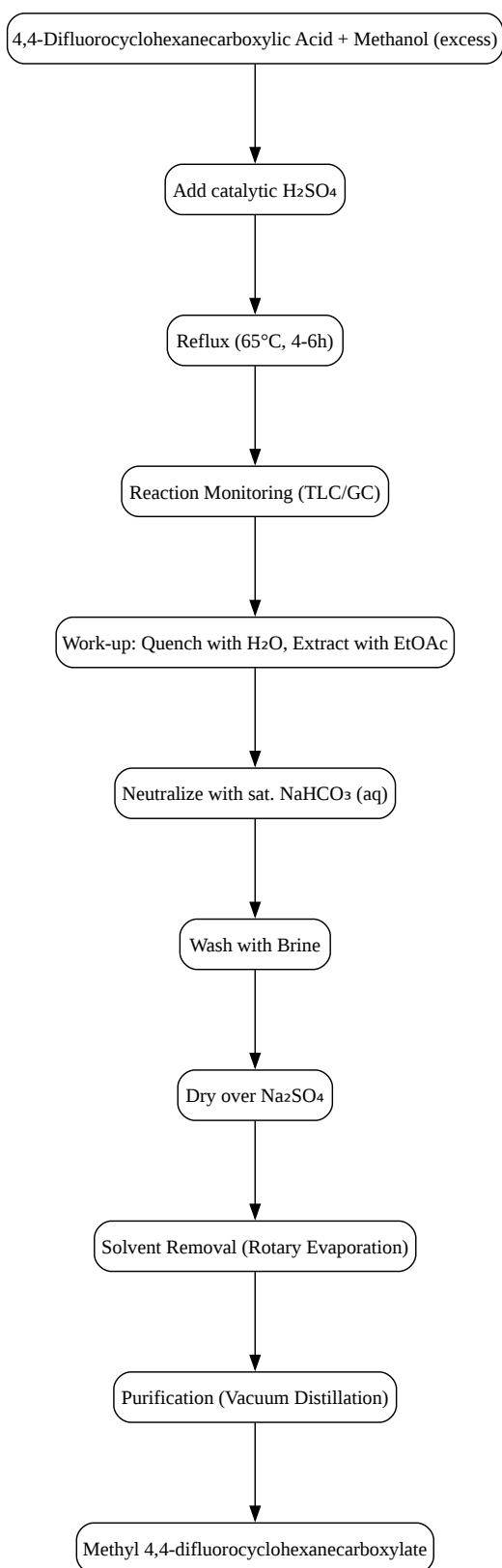
Property	Value	Reference(s)
CAS Number	121629-14-9	[1] [3]
Molecular Formula	C ₈ H ₁₂ F ₂ O ₂	[1] [3]
Molecular Weight	178.18 g/mol	[1] [3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	181.8 °C at 760 mmHg	[1] [3]
Density	1.13 g/cm ³	[1] [3]
Flash Point	62.4 °C	[1] [3]
Solubility	Soluble in common organic solvents	[3]

Synthesis and Purification

Methyl 4,4-difluorocyclohexanecarboxylate is most commonly synthesized via the Fischer esterification of its corresponding carboxylic acid. This method is robust, scalable, and utilizes readily available reagents. An alternative precursor is ethyl 4-oxocyclohexanecarboxylate, which can be fluorinated using reagents like diethylaminosulfur trifluoride (DAST).^[4]

Recommended Synthesis: Fischer Esterification

This protocol details the synthesis of **methyl 4,4-difluorocyclohexanecarboxylate** from 4,4-difluorocyclohexanecarboxylic acid. The use of methanol as both a reactant and a solvent, coupled with a catalytic amount of strong acid, drives the equilibrium towards the desired ester product.



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Caption: Synthetic workflow for the Fischer esterification.

Experimental Protocol:

- **Reaction Setup:** To a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4,4-difluorocyclohexanecarboxylic acid (10.0 g, 60.9 mmol).
- **Reagent Addition:** Add methanol (100 mL), which serves as both the solvent and the excess reagent. Begin stirring the suspension.
- **Catalyst Addition:** Carefully and slowly, add concentrated sulfuric acid (1.0 mL) to the stirring mixture. The addition is exothermic.
- **Reaction:** Heat the reaction mixture to a gentle reflux (approximately 65 °C) and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up and Neutralization:** Once the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the reaction mixture into a separatory funnel containing 150 mL of cold water. Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- **Combine the organic extracts and wash sequentially with 50 mL of water, 50 mL of saturated sodium bicarbonate solution (caution: CO₂ evolution), and 50 mL of brine.**
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by vacuum distillation to yield **methyl 4,4-difluorocyclohexanecarboxylate** as a colorless oil.

Spectral Analysis and Characterization

Disclaimer: The following spectral data are predicted based on established principles and typical chemical shifts for analogous structures. They are intended for guidance and should be confirmed by experimental analysis.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show signals corresponding to the methyl ester protons and the protons on the cyclohexane ring. The protons on the carbons adjacent to the

CF₂ group (C3 and C5) will exhibit coupling to the fluorine atoms.

- $\delta \sim 3.70$ (s, 3H): The singlet corresponds to the methyl ester protons (-OCH₃).
- $\delta \sim 2.40$ -2.55 (m, 1H): The methine proton at the C1 position, coupled to the adjacent methylene protons.
- $\delta \sim 1.90$ -2.10 (m, 4H): The methylene protons at the C2 and C6 positions.
- $\delta \sim 1.70$ -1.85 (m, 4H): The methylene protons at the C3 and C5 positions, which will likely show complex splitting due to coupling with both geminal protons and the adjacent fluorine atoms.

¹³C NMR Spectroscopy

The carbon NMR spectrum will be characterized by the presence of the carbonyl carbon, the quaternary carbon bearing the fluorine atoms (which will appear as a triplet due to C-F coupling), and the other carbons of the cyclohexane ring.

- $\delta \sim 175$ ppm: The carbonyl carbon of the ester group.
- $\delta \sim 123$ ppm (t, ¹JCF ≈ 245 Hz): The C4 carbon, appearing as a triplet due to one-bond coupling to the two fluorine atoms.
- $\delta \sim 52$ ppm: The methyl carbon of the ester group.
- $\delta \sim 40$ ppm: The C1 methine carbon.
- $\delta \sim 33$ ppm (t, ²JCF ≈ 25 Hz): The C3 and C5 carbons, appearing as triplets due to two-bond coupling to the fluorine atoms.
- $\delta \sim 27$ ppm: The C2 and C6 carbons.

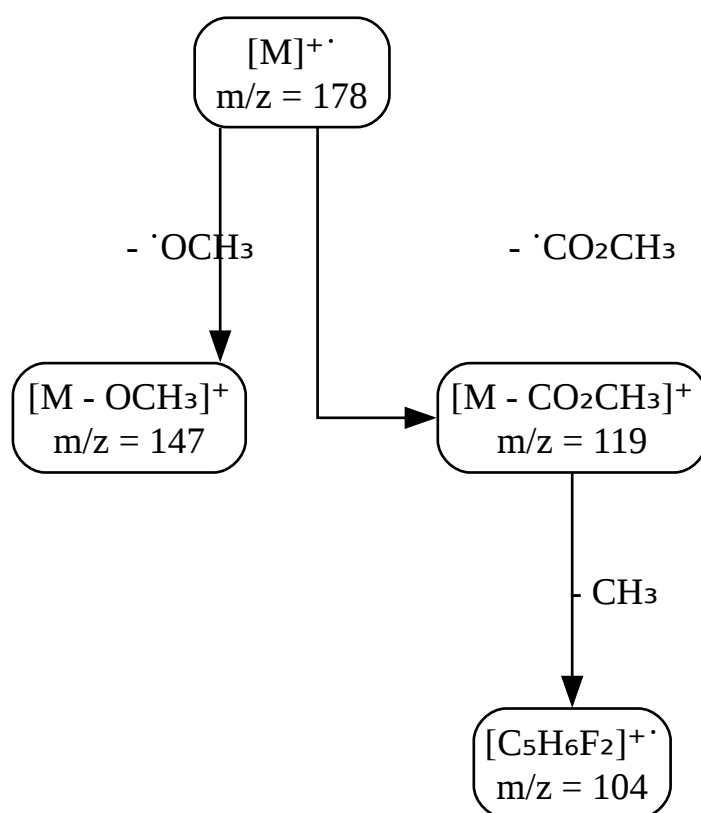
¹⁹F NMR Spectroscopy

The ¹⁹F NMR spectrum is expected to show a single signal for the two equivalent fluorine atoms.

- $\delta \sim -90$ to -110 ppm: The chemical shift for geminal difluoroalkanes typically falls in this range, relative to CFCl_3 . The signal may appear as a multiplet due to coupling with the adjacent protons.

Mass Spectrometry (Electron Ionization)

The mass spectrum is expected to show a molecular ion peak, although it may be of low intensity. The fragmentation pattern will likely be dominated by the loss of the methoxy group, the carbomethoxy group, and fragmentation of the cyclohexane ring.



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Caption: Predicted major fragmentation pathway for **Methyl 4,4-difluorocyclohexanecarboxylate**.

- $m/z = 178$: Molecular ion ($\text{M}^{+\cdot}$).
- $m/z = 147$: Loss of a methoxy radical ($\cdot\text{OCH}_3$).
- $m/z = 119$: Loss of the carbomethoxy radical ($\cdot\text{CO}_2\text{CH}_3$).

- $m/z = 101$: Likely due to the loss of HF from the $m/z=119$ fragment.

Reactivity Profile

The reactivity of **methyl 4,4-difluorocyclohexanecarboxylate** is primarily governed by the ester functionality and the influence of the gem-difluoro group.

- **Ester Reactivity:** The ester can undergo typical transformations such as hydrolysis to the carboxylic acid (under acidic or basic conditions), amidation with amines, and reduction to the corresponding alcohol. The strong electron-withdrawing effect of the gem-difluoro group, transmitted through the sigma framework, is expected to slightly increase the electrophilicity of the carbonyl carbon, potentially accelerating nucleophilic acyl substitution reactions compared to its non-fluorinated analog.
- **C-F Bond Stability:** The C-F bonds are generally robust and unreactive towards most nucleophiles and reducing agents under standard conditions. Harsh conditions would be required to induce elimination or substitution at the C4 position. This stability is a key feature that makes this moiety attractive for drug design.

Safety and Handling

As with all chemical reagents, **methyl 4,4-difluorocyclohexanecarboxylate** should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. Avoid inhalation, ingestion, and skin contact. In case of contact, wash the affected area thoroughly with water. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Methyl 4,4-difluorocyclohexanecarboxylate is a high-value synthetic intermediate with significant applications in medicinal chemistry. Its strategic importance lies in its ability to introduce the metabolically robust 4,4-difluorocyclohexyl motif into complex molecules. This guide has provided a detailed overview of its properties, a reliable synthetic protocol, predicted spectral data for characterization, and an analysis of its expected reactivity. By understanding these core chemical principles, researchers and drug development professionals can confidently and effectively utilize this compound to advance their scientific objectives.

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